

molecular structure of ethyl 3-formyl-5-methoxy-1H-indole-2-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *ethyl 3-formyl-5-methoxy-1H-indole-2-carboxylate*

Cat. No.: B1298249

[Get Quote](#)

A Technical Guide to Ethyl 3-formyl-5-methoxy-1H-indole-2-carboxylate

Introduction

Ethyl 3-formyl-5-methoxy-1H-indole-2-carboxylate is a substituted indole derivative of significant interest in medicinal chemistry and organic synthesis. The indole core is a privileged scaffold found in numerous natural products and pharmacologically active compounds. This molecule, featuring an ester, a formyl group, and a methoxy substituent, serves as a versatile intermediate for the synthesis of more complex heterocyclic systems and potential drug candidates.^{[1][2]} Its functional groups offer multiple reaction sites for derivatization, making it a valuable building block for creating libraries of compounds for biological screening.^[1] Indole-2-carboxylate derivatives, in particular, are precursors to compounds with potential applications as anticancer, anti-diabetic, and antimicrobial agents.^{[3][4][5][6]}

Molecular Structure and Physicochemical Properties

The molecular structure of **ethyl 3-formyl-5-methoxy-1H-indole-2-carboxylate** consists of a central indole bicyclic system. An ethyl carboxylate group is attached at position 2, a formyl (aldehyde) group at position 3, and a methoxy group at position 5 of the indole ring.

Caption: 2D molecular structure of the title compound.

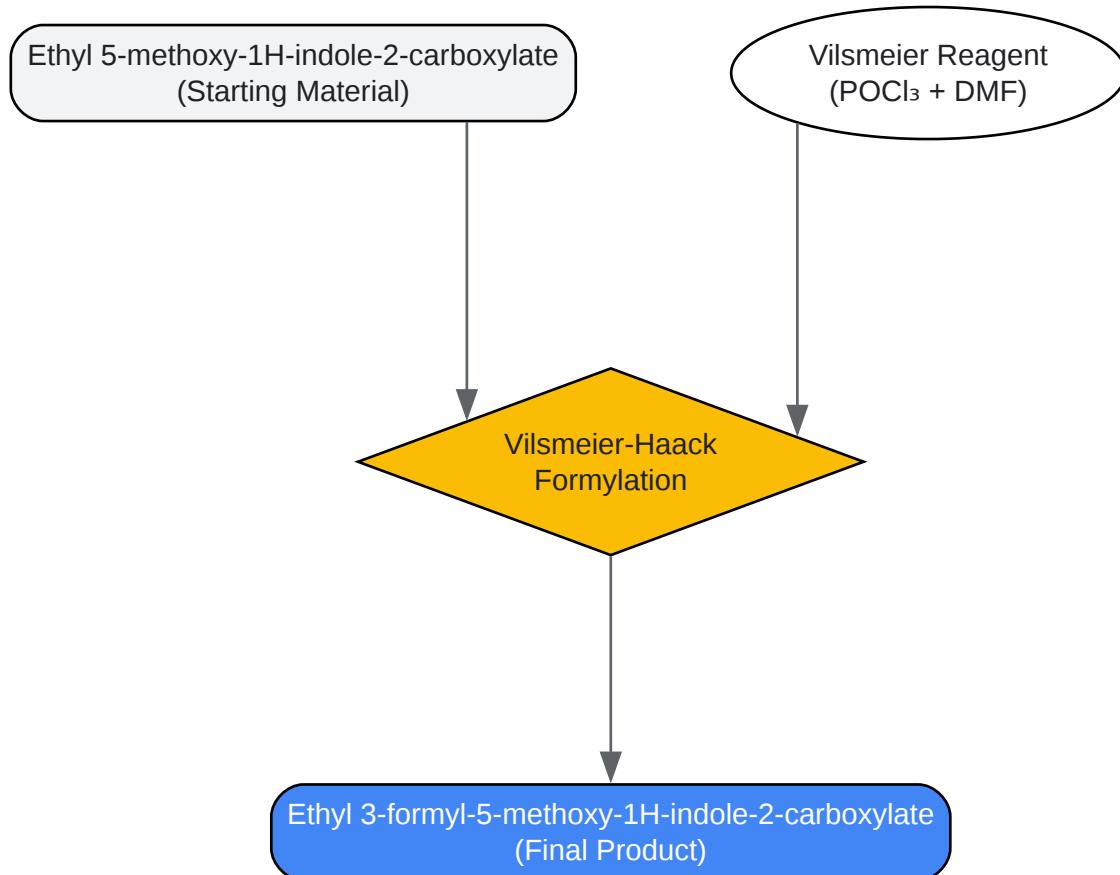
The key physicochemical properties of **ethyl 3-formyl-5-methoxy-1H-indole-2-carboxylate** are summarized in the table below.

Property	Value	Source
CAS Number	36820-78-7	[7] [8]
Molecular Formula	C ₁₃ H ₁₃ NO ₄	[7] [8]
Molecular Weight	247.25 g/mol	[7]
Monoisotopic Mass	247.08445790 Da	[7]
Topological Polar Surface Area	68.4 Å ²	[7]
Hydrogen Bond Acceptor Count	4	[7]
Rotatable Bond Count	5	[7]
Complexity	320	[7]
XLogP3-AA	2.4	[7]

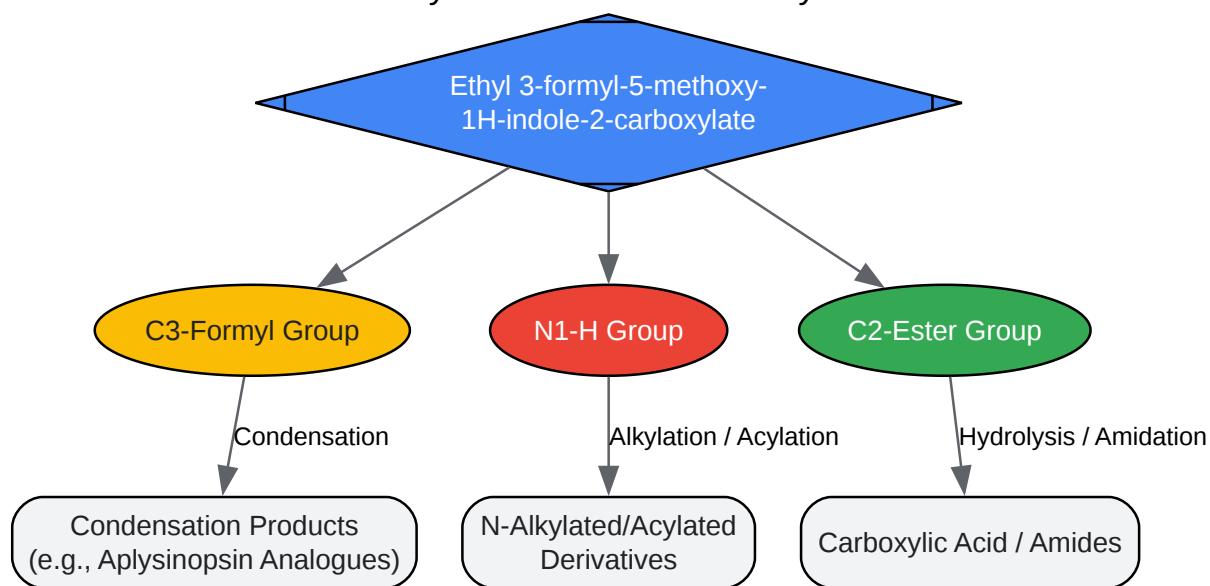
Synthesis and Experimental Protocols

The synthesis of **ethyl 3-formyl-5-methoxy-1H-indole-2-carboxylate** is typically achieved via the Vilsmeier-Haack reaction. This involves the formylation of the precursor, ethyl 5-methoxy-1H-indole-2-carboxylate, at the electron-rich C3 position of the indole ring. The precursor itself can be synthesized through methods like the Reissert or Fischer indole synthesis.[\[9\]](#)[\[10\]](#)

Synthesis Workflow via Vilsmeier-Haack Reaction



Key Derivatization Pathways

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Buy Ethyl 3-bromo-5-methoxy-1H-indole-2-carboxylate [smolecule.com]
- 3. Synthesis and Biological Evaluation of Indole-2-Carboxamides with Potent Apoptotic Antiproliferative Activity as EGFR/CDK2 Dual Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. ethyl 5-ethoxy-3-methyl-1H-indole-2-carboxylate | 16381-43-4 | Benchchem [benchchem.com]
- 6. 5-Methoxyindole-2-carboxylic acid | C10H9NO3 | CID 20401 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Page loading... [guidechem.com]
- 8. ethyl 3-formyl-5-methoxy-1h-indole-2-carboxylate,(CAS# 36820-78-7)|Sinfoo BIOCHEM [sinfoobiotech.com]
- 9. researchgate.net [researchgate.net]
- 10. derpharmacemica.com [derpharmacemica.com]
- To cite this document: BenchChem. [molecular structure of ethyl 3-formyl-5-methoxy-1H-indole-2-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1298249#molecular-structure-of-ethyl-3-formyl-5-methoxy-1h-indole-2-carboxylate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com